

Application Notes and Protocols for Dihydrogen Sulfide-d1 Gas Cylinders

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Compound of Interest

Compound Name: *Dihydrogen sulfide-d1*

Cat. No.: *B15485438*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Dihydrogen sulfide-d1** (D_2S), a deuterated isotopologue of hydrogen sulfide, is a valuable compound in various research applications, including mechanistic studies and as a tracer in drug development. Due to its properties as a flammable, toxic, and compressed gas, stringent safety protocols for its handling and storage are imperative to ensure the safety of laboratory personnel and the integrity of experimental results.^{[1][2]} These application notes provide detailed procedures and safety information for the proper management of **Dihydrogen sulfide-d1** gas cylinders in a research environment.

Material Properties and Hazards

Dihydrogen sulfide-d1 shares nearly identical chemical hazards with its non-deuterated counterpart, hydrogen sulfide (H_2S). It is a colorless, extremely flammable gas with a characteristic foul odor of rotten eggs.^[2] However, olfactory fatigue can occur rapidly at high concentrations, making odor an unreliable indicator of its presence. The primary hazards include high acute toxicity upon inhalation, the risk of fire or explosion, and the potential for cylinders to rupture if heated.^{[1][3]}





1.1. Physical and Chemical Properties

The following table summarizes the key quantitative data for **Dihydrogen sulfide-d1**.

Property	Value	Reference
Chemical Formula	D ₂ S or ² H ₂ S	
Molecular Weight	36.09 g/mol	[1]
Boiling Point	-60 °C	
Melting Point	-85 °C	
Vapor Density	1.19 (vs air)	
Flammable Range in Air	4.3 - 46%	[2]
Isotopic Purity	Typically ≥ 97 atom % D	

1.2. GHS Hazard Classification

The Globally Harmonized System (GHS) classification for **Dihydrogen sulfide-d1** is as follows:

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Gases	1	H220: Extremely flammable gas.[1]	
Gases Under Pressure	Compressed Gas	H280: Contains gas under pressure; may explode if heated.[1]	
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled.[1]	
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.[3]	

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to mitigate the risks associated with **Dihydrogen sulfide-d1**.

2.1. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the specific PPE required for any procedure involving **Dihydrogen sulfide-d1**. The following table outlines the recommended PPE.

Protection Type	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Protective gloves (e.g., nitrile) suitable for incidental contact. For tasks with a higher risk of exposure, consult the glove manufacturer's selection guide.
Body Protection	A flame-retardant lab coat.
Respiratory Protection	For emergency situations or in areas with inadequate ventilation where exposure limits may be exceeded, a self-contained breathing apparatus (SCBA) is required.

2.2. Receiving and Transporting Gas Cylinders

- Inspection: Upon receipt, visually inspect the cylinder for any signs of damage, such as dents or corrosion. Ensure the cylinder is clearly labeled with its contents.[\[4\]](#)
- Transport: Always use a cylinder cart with a securing chain or strap to transport cylinders.[\[5\]](#)
[\[6\]](#) Never roll, drag, or drop cylinders.[\[6\]](#)[\[7\]](#) The valve protection cap must be securely in place during transport.[\[5\]](#)[\[8\]](#)

2.3. Cylinder Storage

Proper storage of **Dihydrogen sulfide-d1** cylinders is essential to prevent accidents.

Storage Parameter	Requirement
Securing	Cylinders must be stored upright and securely fastened with chains or straps to a wall or a stable cylinder stand to prevent tipping.[4][5][8]
Ventilation	Store in a well-ventilated, cool, and dry area.[4][6] Indoor storage should be in a dedicated, properly ventilated gas cabinet.
Temperature	Do not expose cylinders to temperatures exceeding 52°C (125°F).[7][8] Store away from direct sunlight and other heat sources.[4]
Segregation	Store flammable gases at least 20 feet away from oxidizing gases (e.g., oxygen) or separated by a firewall with a minimum fire-resistance rating of 30 minutes.[4][5][8]
General	Store full and empty cylinders separately, and use a first-in, first-out inventory system.[6][7] Keep valve protection caps on cylinders when not in use.[4][6]

Experimental Protocols

The following protocols outline the key procedures for the safe use of **Dihydrogen sulfide-d1** in a laboratory setting.

3.1. Protocol for Cylinder Installation and Use

- Preparation: Ensure the cylinder is securely strapped in its designated use location.
- Regulator Attachment:
 - Verify that the regulator is designed for use with corrosive and flammable gases like hydrogen sulfide.

- Inspect the cylinder valve and regulator connections for any dirt, oil, or grease. Never use lubricants on valve or regulator fittings.[4]
- With the regulator's pressure-adjusting knob turned fully counter-clockwise (closed), attach the regulator to the cylinder valve. Tighten the connection using the appropriate wrench.
- Leak Testing:
 - Slowly open the main cylinder valve.[5]
 - Apply a leak detection solution (e.g., soapy water) to all connections. The formation of bubbles indicates a leak.
 - If a leak is detected, immediately close the cylinder valve, depressurize the regulator, and retighten the connection. Repeat the leak test. Do not use a cylinder with a persistent leak.
- Gas Delivery:
 - Once the system is confirmed to be leak-free, slowly turn the regulator's pressure-adjusting knob clockwise to the desired delivery pressure.
 - Always use a backflow preventer in the piping to avoid contamination of the cylinder.[7]
- Shutdown:
 - When the experiment is complete, close the main cylinder valve.
 - Vent the gas remaining in the regulator and downstream lines to a safe exhaust (e.g., a fume hood).
 - Turn the regulator's pressure-adjusting knob fully counter-clockwise.
 - If the cylinder will not be used again soon, remove the regulator and replace the valve protection cap.[5]

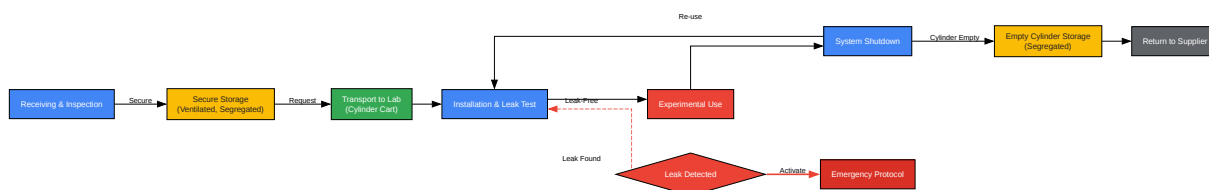
3.2. Emergency Response Protocol for Leaks

- Detection: If a leak is suspected (e.g., by the smell of rotten eggs or an audible hissing sound), evacuate the area immediately.
- Evacuation and Alert:
 - Alert all personnel in the vicinity and evacuate the area.
 - Activate any local alarms.
 - From a safe location, contact the institution's emergency response team.
- Response (Trained Personnel Only):
 - If it is safe to do so, trained personnel wearing appropriate PPE (including an SCBA) should attempt to shut off the gas flow.^[7]
 - Ventilate the area to disperse the gas.^[7]
 - Monitor the atmosphere with a calibrated gas detector before re-entry.

Workflow and Pathway Diagrams

4.1. Logical Workflow for Cylinder Handling

The following diagram illustrates the lifecycle of a **Dihydrogen sulfide-d1** gas cylinder within a research facility, from procurement to disposal.



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Figure 1: Logical workflow for handling **Dihydrogen sulfide-d1** gas cylinders.

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